

Disperse Red 177 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Red 177

Cat. No.: B3427282

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In-Depth Technical Guide to Disperse Red 177

For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Red 177 is a synthetic monoazo dye belonging to the benzothiazole class. It is primarily utilized in the textile industry for dyeing hydrophobic fibers, most notably polyester and its blends. Its chemical structure imparts a vibrant red hue and good fastness properties, making it a commercially significant colorant. This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and a key experimental application of **Disperse Red 177**.

Chemical Structure and Properties

Disperse Red 177 is characterized by a nitro-substituted benzothiazole group linked via an azo bridge to an N,N-disubstituted aniline derivative.

Chemical Identifiers

Identifier	Value
Chemical Name	2-[[4-[--INVALID-LINK--amino]phenyl]azo]-6-nitrobenzothiazole
CAS Number	58051-98-2[1]
C.I. Number	11122[1]

Physicochemical Properties

Property	Value
Molecular Formula	C ₂₀ H ₁₈ N ₆ O ₄ S[1][2]
Molecular Weight	438.46 g/mol [1][2]
Appearance	Red powder/grain[1][3]
Melting Point	167 °C
Boiling Point	665.8 °C[2]
Flash Point	356.4 °C[2]
Solubility	Insoluble in water.[1][4] Soluble in some organic solvents.[4]
UV-Vis Absorption Maximum (λ _{max})	Not explicitly found in the search results.

Experimental Protocols

Synthesis of Disperse Red 177

Two primary methods for the synthesis of **Disperse Red 177** are the Sulfuric Acid Method and the Phosphoric Acid Method. Both involve the diazotization of 2-amino-6-nitrobenzothiazole followed by a coupling reaction with N-cyanoethyl-N-acetoxyethyl aniline.[5]

Method 1: Sulfuric Acid Method[5]

- Diazotization:

- In a 1000 mL three-necked flask equipped with a stirrer, add 196 g of sulfuric acid and heat to 60°C.
- Add 20 g of 6-nitro-2-aminobenzothiazole and stir until completely dissolved.
- Cool the mixture to 40°C and slowly add 126 g of water.
- Further cool to 0-5°C and slowly add 42 g of 40% nitrosulfuric acid over 1 hour.
- Maintain the temperature at 0-5°C for 3 hours, ensuring an excess of nitrosulfuric acid is present (tested with starch iodide paper).
- Destroy the excess nitrosulfuric acid with aminosulfonic acid.
- Coupling:
 - In a 2000 mL beaker with a stirrer, add 200 mL of distilled water, 240 g of hydrochloric acid, and 0.2 g of a dispersant.
 - Stir and add 50 g of a 50% acetic acid solution of N-cyanoethyl-N-acetyloxyethyl aniline.
 - Cool the mixture to 0°C with ice.
 - Slowly add the previously prepared diazonium salt solution over 1-1.5 hours.
 - Maintain the reaction at 0-5°C with stirring for 10 hours.
 - Adjust the pH to 1 with an alkali solution.
 - Heat to 60°C, filter, and wash the precipitate with water until the pH is 7-8.
 - Dry the product to obtain crude **Disperse Red 177**.

Method 2: Phosphoric Acid Method[5]

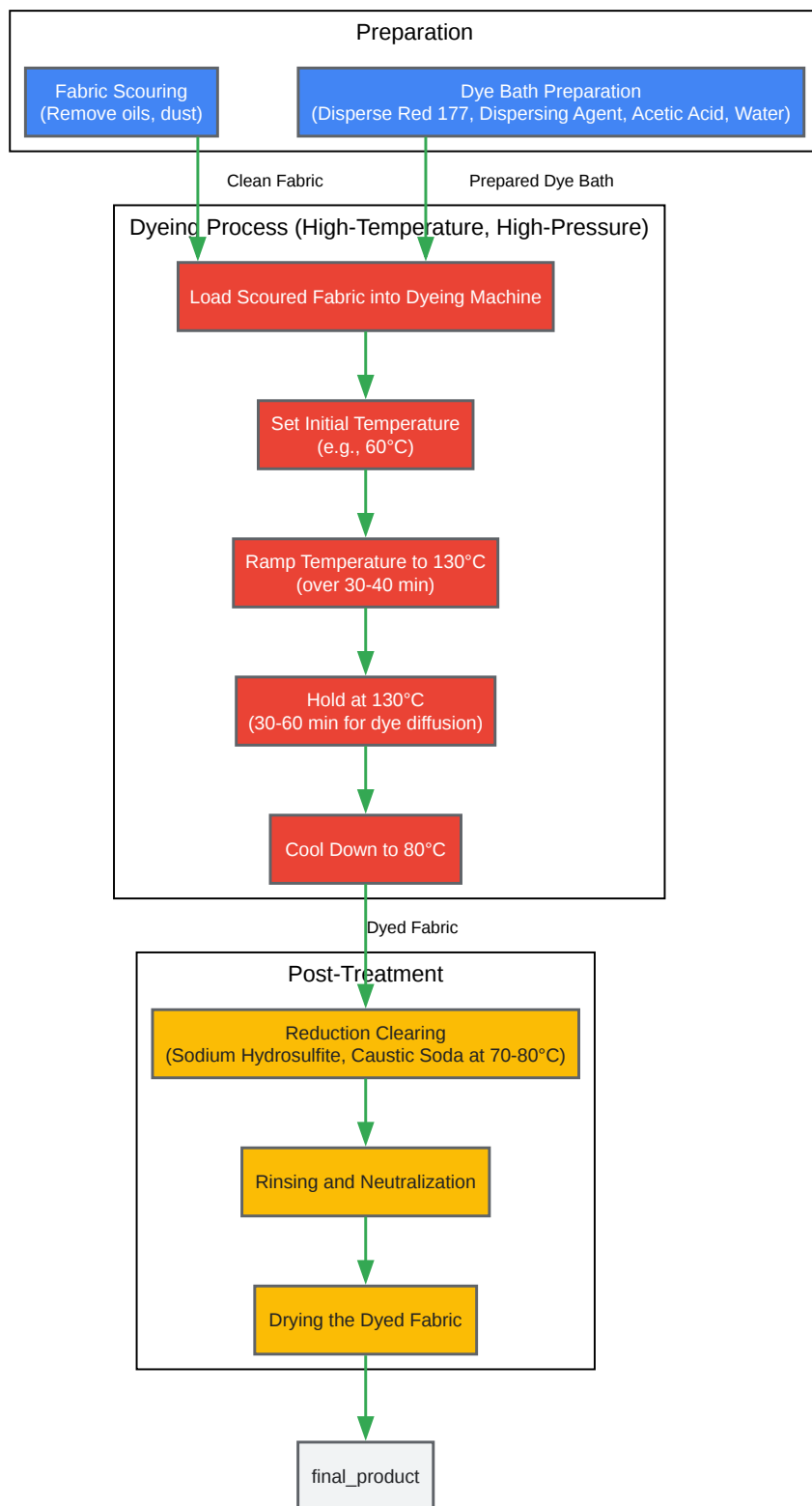
- Diazotization:
 - In a 1000 mL three-necked flask with a stirrer, add 400 g of phosphoric acid and heat to 60-65°C.

- Add 27 g of 6-nitro-2-aminobenzothiazole and stir until dissolved.
- Cool to room temperature and add 50 g of a co-solvent.
- Continue cooling to 0-5°C and add 12 g of sodium nitrite over 1-2 hours, using an anti-foaming agent as needed.
- Maintain the temperature at 0-5°C for 3 hours.
- Coupling:
 - Prepare the coupling component solution as described in the sulfuric acid method.
 - Slowly add the diazonium salt solution over 1-1.5 hours at 0-5°C.
 - Continue stirring at 0-5°C for 10 hours.
 - Heat to 38°C, filter, and wash the product with water until the pH is 7-8.
 - Dry the final product.

High-Temperature Dyeing of Polyester with Disperse Red 177

Disperse Red 177 is applied to polyester fabrics using a high-temperature, high-pressure exhaustion dyeing method. This process facilitates the diffusion of the non-ionic dye molecules into the amorphous regions of the polyester fibers.

Experimental Workflow: High-Temperature Dyeing of Polyester with Disperse Red 177

[Click to download full resolution via product page](#)Caption: High-temperature polyester dyeing workflow with **Disperse Red 177**.

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- To cite this document: BenchChem. [Disperse Red 177 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3427282#disperse-red-177-chemical-structure-and-properties]

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